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OICR12694 TFA: A Potent BCL6 Inhibitor Targeting Co-repressor Binding

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	OICR12694 TFA	
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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

B-cell lymphoma 6 (BCL6), a master transcriptional repressor, is a key driver in various hematological malignancies, most notably Diffuse Large B-cell Lymphoma (DLBCL). Its function is critically dependent on its ability to recruit co-repressor complexes, thereby silencing the expression of genes involved in differentiation, proliferation, and apoptosis. **OICR12694 TFA** is a novel, potent, and orally bioavailable small molecule inhibitor of BCL6. It acts by disrupting the crucial protein-protein interaction (PPI) between the BCL6 BTB domain and its co-repressors. This guide provides a comprehensive overview of **OICR12694 TFA**, including its mechanism of action, quantitative biochemical and cellular data, detailed experimental protocols, and a summary of its pharmacokinetic profile.

Introduction

B-cell lymphoma 6 (BCL6) is a member of the BTB-POZ zinc finger family of transcription factors.[1] The N-terminal BTB domain of BCL6 mediates its homodimerization and subsequent recruitment of co-repressor complexes, including SMRT (Silencing Mediator for Retinoid and Thyroid hormone receptors), NCoR (Nuclear receptor Co-repressor), and BCOR (BCL6 Co-repressor).[1] This recruitment leads to the transcriptional repression of BCL6 target genes, which is essential for the formation and maintenance of germinal centers in B-cells.[2] Dysregulation of BCL6 activity is a hallmark of several cancers, making it an attractive therapeutic target.[1][3]

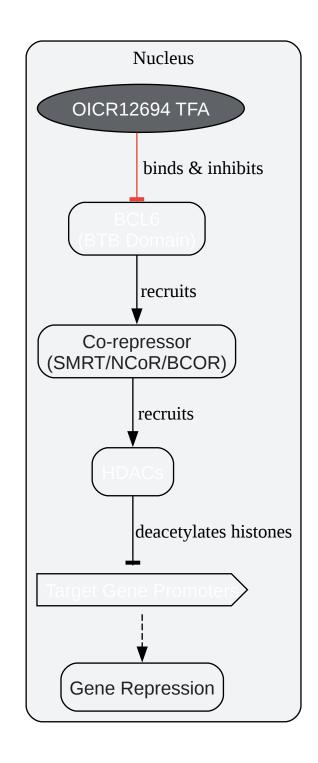


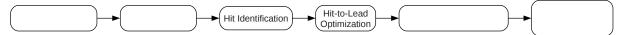
OICR12694 TFA emerged from a structure-guided drug discovery program aimed at identifying small molecules that could effectively block the BCL6-co-repressor interaction.[1] This inhibitor binds to a shallow groove on the BCL6 BTB domain, competitively inhibiting the binding of corepressor proteins and thereby reactivating the expression of BCL6 target genes.[1][3] This guide will delve into the technical details of **OICR12694 TFA**'s interaction with BCL6 and its corepressors.

Mechanism of Action: Disrupting the BCL6-Corepressor Axis

The primary mechanism of action of **OICR12694 TFA** is the inhibition of the protein-protein interaction between the BCL6 BTB domain and its cognate co-repressors. By occupying the binding site on the BCL6 BTB domain, **OICR12694 TFA** prevents the recruitment of co-repressor complexes, leading to the de-repression of BCL6 target genes. This ultimately results in the inhibition of proliferation and induction of apoptosis in BCL6-dependent cancer cells.







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- To cite this document: BenchChem. [OICR12694 TFA: A Potent BCL6 Inhibitor Targeting Corepressor Binding]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583195#oicr12694-tfa-and-co-repressor-binding]

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